

TFEB Activator 1: In Vivo Administration Protocol for Rats

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Compound of Interest

Compound Name: *TFEB activator 1*

Cat. No.: *B1680029*

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Introduction

Transcription factor EB (TFEB) is a master regulator of lysosomal biogenesis and autophagy. Its activation has emerged as a promising therapeutic strategy for a variety of diseases, including neurodegenerative disorders and lysosomal storage diseases, by promoting the clearance of toxic protein aggregates and cellular debris. **TFEB activator 1**, a synthetic curcumin analog also known as C1, is a potent, orally effective, and mTOR-independent activator of TFEB. It directly binds to TFEB, promoting its translocation to the nucleus where it activates the expression of genes in the Coordinated Lysosomal Expression and Regulation (CLEAR) network. This document provides detailed application notes and protocols for the in vivo administration of **TFEB activator 1** to rats for preclinical research.

Data Presentation

Table 1: In Vivo Efficacy of TFEB Activator 1 in Rats

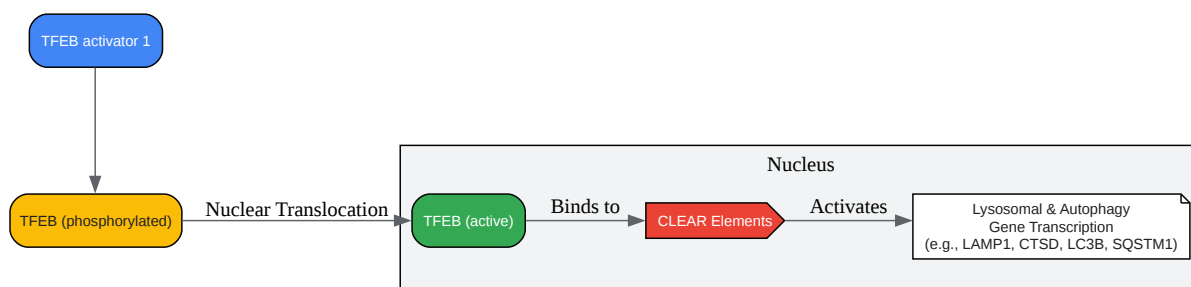
Dosage	Administration Route	Duration	Tissue	Biomarker	Result	Reference
10 mg/kg	Oral Gavage	24 hours	Liver, Frontal Cortex, Striatum	LC3B-II, TFEB	Dose-dependent increase in expression	[1]
25 mg/kg	Oral Gavage	24 hours	Liver, Frontal Cortex, Striatum	LC3B-II, TFEB	Dose-dependent increase in expression	[1]
10 mg/kg/day	Oral Gavage	21 days	Brain	TFEB, Autophagy Markers	Activation of TFEB and enhanced autophagy	[1]

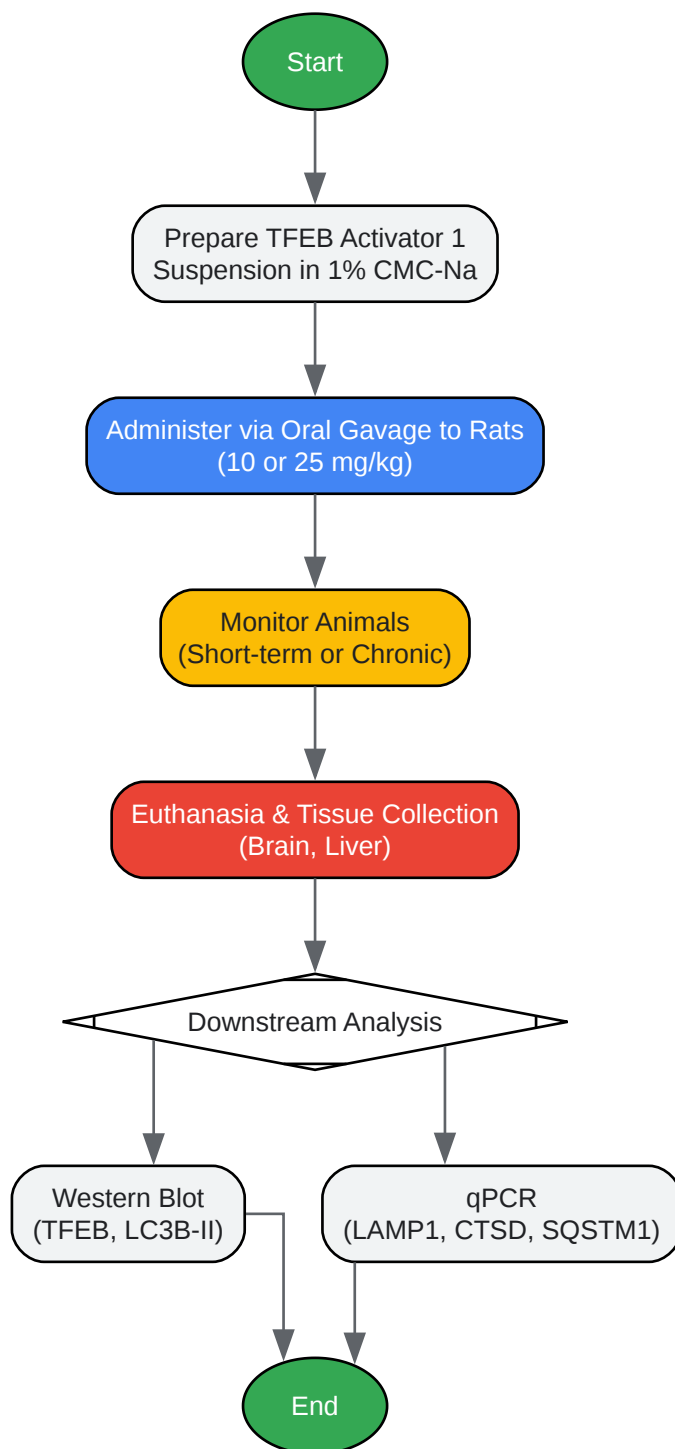
Table 2: Acute Toxicity of TFEB Activator 1 in Rats

Administration Route	LD50	Reference
Intravenous (IV)	175 mg/kg	[1]

Signaling Pathway

TFEB activator 1 directly binds to TFEB, promoting its translocation into the nucleus. This mechanism is independent of the mTOR signaling pathway, a key regulator of cell growth and metabolism that normally inhibits TFEB activity. Once in the nucleus, TFEB binds to CLEAR elements in the promoter regions of target genes, upregulating the expression of proteins involved in lysosomal biogenesis and autophagy.





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References

- 1. researchgate.net [researchgate.net]
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